

# Application Notes and Protocols: Dissolving (2S,4R)-DS89002333 in DMSO

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

(2S,4R)-DS89002333 is the enantiomer of DS89002333, a potent and orally active inhibitor of Protein Kinase A (PKA) catalytic subunit alpha (PRKACA), with an IC50 of 0.3 nM.[1][2] It has demonstrated significant anti-tumor activity in preclinical models of fibrolamellar hepatocellular carcinoma (FL-HCC), a rare liver cancer characterized by the DNAJB1-PRKACA fusion gene. [1][3] The oncogenic activity in this cancer is dependent on the kinase activity of the fusion protein, making PRKACA a key therapeutic target.[3] (2S,4R)-DS89002333 inhibits the phosphorylation of downstream targets of PKA, such as CREB, in a dose-dependent manner. [1] Proper dissolution and handling of this compound are critical for accurate and reproducible experimental results.

This document provides detailed protocols for the dissolution of **(2S,4R)-DS89002333** in dimethyl sulfoxide (DMSO) for use in research applications.

### **Compound Properties**

A summary of the key quantitative data for **(2S,4R)-DS89002333** is presented in the table below for easy reference.



| Property                         | Value  | Source    |
|----------------------------------|--|-----------|
| Molecular Formula                | C22H20CIF2N3O3                                       | [2]       |
| Molecular Weight                 | 447.86 g/mol   | [2]       |
| CAS Number                       | 2832159-79-0   | [1][4]    |
| Purity                           | ≥99%   | [1]       |
| Appearance                       | Crystalline solid/Powder                             | [5]       |
| Solubility in DMSO               | 100 mg/mL (may require ultrasonication)              | [6]       |
| IC50 (PRKACA)                    | 0.3 nM   | [1][2]    |
| Storage (Powder)                 | -20°C for up to 3 years                              | [7]       |
| Storage (Stock Solution in DMSO) | -80°C for up to 6 months,<br>-20°C for up to 1 month | [5][7][8] |

## **Experimental Protocols Materials and Equipment**

- (2S,4R)-DS89002333 powder
- Anhydrous/spectroscopic grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator or bath sonicator
- Sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses



## Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **(2S,4R)- DS89002333** in DMSO.

#### 1. Pre-dissolution Preparation:

- Before opening the vial, centrifuge the (2S,4R)-DS89002333 powder to ensure all the compound is at the bottom of the vial.[5]
- Allow the compound vial and the DMSO to equilibrate to room temperature before opening to minimize moisture absorption.
- Work in a clean, sterile environment, such as a laminar flow hood, especially if the solution will be used for cell culture.[9]

#### 2. Weighing the Compound:

- Accurately weigh the desired amount of (2S,4R)-DS89002333 powder using a calibrated analytical balance.
- For small quantities (≤10 mg), it is recommended to dissolve the entire amount directly in the vial to avoid weighing errors.[5]

#### 3. Dissolution in DMSO:

- Add the appropriate volume of anhydrous DMSO to the vial containing the compound to achieve the desired stock concentration (e.g., for a 10 mM stock solution, add the appropriate volume of DMSO based on the molecular weight of 447.86 g/mol ).
- Vortex the solution vigorously for several minutes.
- If the compound does not fully dissolve, use a water bath sonicator to facilitate dissolution.[8] Intermittent warming of the solution to 37°C can also aid in solubilization.[8]
- Visually inspect the solution to ensure there are no visible particles. The solution should be clear.

#### 4. Aliquoting and Storage:

 Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[5]



• Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5][7][8]

## Protocol 2: Preparation of Working Solutions for Cell-Based Assays

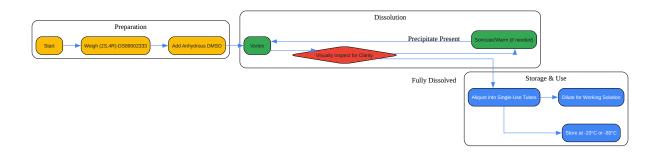
This protocol details the dilution of the DMSO stock solution for use in cell culture experiments.

- 1. Thawing the Stock Solution:
- Thaw a single aliquot of the (2S,4R)-DS89002333 stock solution at room temperature.
- 2. Serial Dilutions:
- Perform serial dilutions of the DMSO stock solution in sterile cell culture medium or phosphate-buffered saline (PBS) to achieve the desired final working concentrations.
- It is crucial to add the DMSO stock solution dropwise to the aqueous medium while gently mixing to prevent precipitation.[9]
- To avoid cell toxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, and ideally not exceeding 0.1%.[5][7]
- Always include a vehicle control (culture medium with the same final concentration of DMSO) in your experiments.
- 3. Application to Cells:
- Aspirate the old medium from the cells and replace it with the medium containing the desired concentration of (2S,4R)-DS89002333.[9]
- Incubate the cells for the desired experimental duration.

### **Visualizations**

Below are diagrams illustrating the experimental workflow for dissolving **(2S,4R)-DS89002333** and the signaling pathway it inhibits.

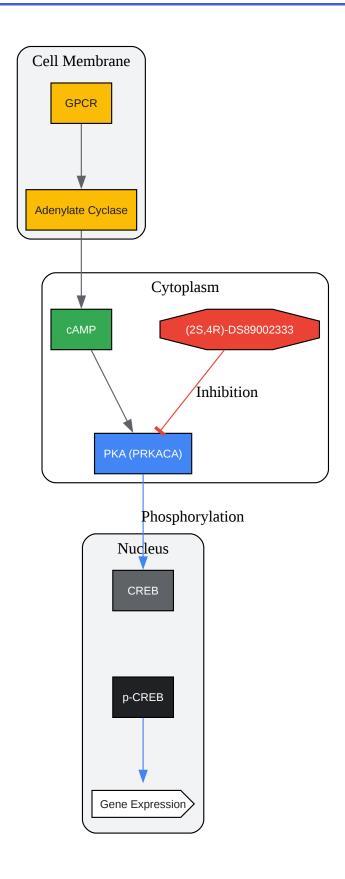




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Caption: Workflow for dissolving (2S,4R)-DS89002333 in DMSO.





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